

Technical Support Center: Optimizing D-Glucitol Dinitrate (Isosorbide Dinitrate) Synthesis

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Compound of Interest

Compound Name: *D-Glucitol dinitrate*

CAS No.: 71888-61-4

Cat. No.: B12657316

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Status: Active Role: Senior Application Scientist Audience: Pharmaceutical Process Chemists & QA/QC Analysts Subject: Identification and Minimization of Byproducts in 1,4:3,6-Dianhydro-D-glucitol 2,5-dinitrate Synthesis[1]

Executive Technical Overview

In pharmaceutical nomenclature, "**D-Glucitol dinitrate**" almost exclusively refers to Isosorbide Dinitrate (ISDN) (CAS: 87-33-2).[1] While the strict IUPAC definition could imply an open-chain dinitrate, such compounds are energetically unstable and commercially irrelevant compared to the bicyclic ether derivative used as a vasodilator.

The synthesis follows a sequential dehydration-nitration pathway:

- Dehydration: D-Glucitol (Sorbitol)

1,4-Sorbitan

Isosorbide (1,4:3,6-dianhydro-D-glucitol).[1]

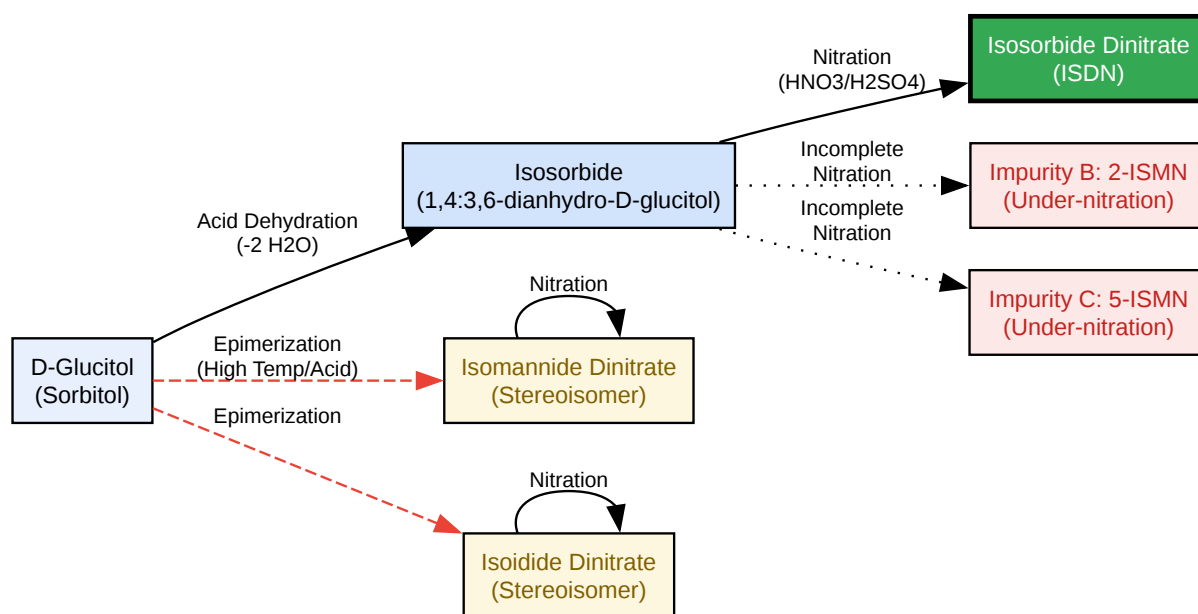
- Nitration: Isosorbide

Isosorbide Dinitrate (ISDN).[2]

Critical Quality Attribute (CQA): The primary challenge is not just achieving dinitration, but minimizing the regioisomeric mononitrates (2-ISMN and 5-ISMN) and stereoisomeric impurities (Isomannide/Isoidide derivatives) that arise from thermal epimerization during the dehydration step.

Process Logic & Impurity Mapping

The following diagram illustrates the reaction pathway and the specific origin points for critical byproducts.



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Figure 1: Reaction pathway for Isosorbide Dinitrate showing the origin of regioisomeric (mononitrate) and stereoisomeric impurities.[1]

Troubleshooting Guide: Byproduct Minimization

Issue 1: High Levels of Mononitrate Impurities (2-ISMN & 5-ISMN)

Symptom: HPLC analysis shows significant peaks at RRT ~0.4 (5-ISMN) and RRT ~0.5 (2-ISMN). Root Cause: Incomplete nitration due to water accumulation in the mixed acid system

or insufficient nitrating agent stoichiometry.

Diagnostic Question	Technical Insight & Solution
Is your mixed acid ratio correct?	Insight: Water produced during nitration dilutes the acid, shifting the equilibrium back toward hydrolysis.[1] Action: Ensure the $\text{H}_2\text{SO}_4\text{:HNO}_3$ ratio is at least 2:1 (w/w). The sulfuric acid acts as a dehydrating agent to maintain the concentration of the nitronium ion ().
Is the temperature too low?	Insight: While low temps (C) favor selectivity in some reactions, ISDN formation requires sufficient energy to overcome the steric hindrance at the endo (2-position) hydroxyl. Action: Maintain reaction temperature between 15°C and 25°C. Temperatures below 10°C often leave unreacted 2-hydroxyl groups (forming 5-ISMN).
Are you quenching too early?	Insight: The 5-position nitrates faster (exo-hydroxyl).[1] The 2-position (endo) is slower. Action: Extend the reaction hold time by 30–60 minutes after addition. Verify conversion via TLC or HPLC before quenching.

Issue 2: "Unknown" Impurities appearing near the Main Peak

Symptom: Small peaks eluting very close to ISDN, often difficult to resolve. Root Cause: Stereoisomers (Isomannide dinitrate or Isoidide dinitrate) originating from the starting material or dehydration step.

- Mechanism: D-Glucitol (Sorbitol) can epimerize to Mannitol or Iditol under harsh acidic dehydration conditions. These isomers then cyclize and nitrate to form diastereomers of ISDN.

- Solution:
 - Feedstock Control: Use High-Purity Sorbitol (>99.5%).
 - Dehydration Control: If synthesizing Isosorbide in-house, use vacuum dehydration at lower temperatures (<140°C) with p-Toluenesulfonic acid (pTSA) rather than sulfuric acid to reduce epimerization.[\[1\]](#)

Issue 3: Safety & Thermal Runaway Risks

Symptom: Uncontrolled exotherm during nitric acid addition. Root Cause: Rapid addition rates or inadequate cooling capacity. Action:

- Protocol: Add Isosorbide to the acid mixture as a solid in small portions, or dropwise as a solution in acetic acid/acetic anhydride.
- Safety Limit: Never allow the temperature to exceed 35°C during addition; higher temperatures risk oxidative ring cleavage and unstable fume-off.[\[1\]](#)

Detailed Protocols

Protocol A: Optimized Nitration for Maximum Purity

Objective: Synthesize ISDN with <0.5% total mononitrate content.

Reagents:

- Isosorbide (High Purity, >99%)
- Fuming Nitric Acid (98%)
- Concentrated Sulfuric Acid (98%)
- Ammonia water (for quenching)

Step-by-Step:

- Preparation of Mixed Acid: In a jacketed reactor, cool 60 mL of Conc. H₂SO₄ to 0°C. Slowly add 30 mL of Fuming HNO₃, maintaining temp <10°C.

- Addition: Cool the mixture to 5°C. Slowly add 20g of Isosorbide (solid) in small portions over 45 minutes. Crucial: Do not let temp rise above 20°C.
- Reaction: Once addition is complete, allow the temperature to rise to 25°C and stir for 2 hours.
 - Why? This ensures the sterically hindered 2-OH group is fully nitrated.
- Quenching: Pour the reaction mixture slowly into 500g of crushed ice/water with vigorous stirring. ISDN will precipitate as a white solid.[\[3\]](#)
- Purification: Filter the crude solid. Wash with cold water until pH is neutral.
- Recrystallization: Recrystallize from hot Ethanol (95%).
 - Note: Isomannide dinitrate is more soluble in ethanol than ISDN; this step effectively purges stereoisomers.

Protocol B: HPLC Method for Impurity Profiling

Objective: Separate ISDN from 2-ISMN, 5-ISMN, and stereoisomers.[\[1\]](#)

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 250 x 4.6 mm, 5 µm
Mobile Phase	Water : Acetonitrile (60:40 v/v)
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (Nitrate esters have weak absorbance; 210-220 nm is optimal)
Injection Vol	20 µL
Retention Times (Approx)	5-ISMN (~4 min) 2-ISMN (~6 min) ISDN (~12 min)

Reference Data: Impurity Limits

The following limits are based on general pharmaceutical standards (EP/USP) for Isosorbide Dinitrate.

Impurity Name	Common Abbreviation	Origin	Acceptance Limit (Typical)
Isosorbide 2-mononitrate	2-ISMN	Incomplete Nitration	
Isosorbide 5-mononitrate	5-ISMN	Incomplete Nitration	
Isomannide Dinitrate	-	Sorbitol Epimerization	
Inorganic Nitrates	-	Residual Acid	

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 6883, Isosorbide dinitrate. Retrieved from [\[Link\]](#)
- European Pharmacopoeia (Ph. Eur.). Isosorbide Dinitrate, Diluted. [\[4\]](#)[\[5\]](#)[\[6\]](#) (Monograph 08/2019:1117).
- Stoss, P., & Hemmer, R. (1991). 1,4:3,6-Dianhydrohexitols. [\[1\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#) Advances in Carbohydrate Chemistry and Biochemistry, 49, 93-173. [\[1\]](#) (Foundational text on the stereochemistry of isosorbide derivatives).
- NIST Chemistry WebBook. Isosorbide Dinitrate. [\[4\]](#)[\[5\]](#) Retrieved from [\[Link\]](#)

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Sources

- 1. Isosorbide Dinitrate [\[webbook.nist.gov\]](http://webbook.nist.gov)

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [3. Synthesis of isosorbide: an overview of challenging reactions – All About Drugs \[allfordrugs.com\]](https://allfordrugs.com)
- [4. cleanchemlab.com \[cleanchemlab.com\]](https://cleanchemlab.com)
- [5. veeprho.com \[veeprho.com\]](https://veeprho.com)
- [6. ISD | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com \[pharmacompass.com\]](https://pharmacompass.com)
- [7. CAS 16051-77-7: 1,4:3,6-dianhydro-D-glucitol 5-nitrate \[cymitquimica.com\]](https://cymitquimica.com)
- [8. 1,4:3,6-Dianhydro-D-glucitol diacetate | C10H14O6 | CID 114445 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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